

# 5-Methoxy-3-methylphthalic Acid: A Review of Available Information

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## Compound of Interest

Compound Name: 5-Methoxy-3-methylphthalic acid

Cat. No.: B012782

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a summary of the currently available technical information regarding **5-Methoxy-3-methylphthalic acid**. Despite a comprehensive search of scientific literature and chemical databases, detailed information on the discovery, historical development, and specific experimental protocols for this compound remains largely unpublished or inaccessible in the public domain. Commercial suppliers list the compound, but often with limited accompanying analytical data.

## Chemical Identity and Properties

**5-Methoxy-3-methylphthalic acid** is a substituted aromatic dicarboxylic acid. Basic chemical information is available from various suppliers.

Table 1: Physicochemical Properties of **5-Methoxy-3-methylphthalic Acid**

Property	Value	Source
CAS Number	103203-38-9	ChemicalBook[1], Santa Cruz Biotechnology, Sigma-Aldrich[2]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>5</sub>	ChemicalBook[1], Santa Cruz Biotechnology, Sigma-Aldrich[2]
Molecular Weight	210.18 g/mol	ChemicalBook[1], Santa Cruz Biotechnology, Sigma-Aldrich[2]

Note: In-depth analytical data such as melting point, boiling point, solubility, and spectroscopic data (NMR, IR, Mass Spectrometry) are not consistently provided by major chemical suppliers. Sigma-Aldrich, for instance, explicitly states that they do not collect analytical data for this product and place the responsibility of confirming purity and identity on the buyer.[2]

## History of Discovery and Synthesis

The history of the discovery and the first synthesis of **5-Methoxy-3-methylphthalic acid** are not well-documented in readily accessible scientific literature. Searches for primary publications detailing its initial preparation and characterization have not yielded specific results.

While a definitive, published experimental protocol for the synthesis of **5-Methoxy-3-methylphthalic acid** is not available, a hypothetical synthetic route can be proposed based on established organic chemistry principles for analogous compounds. One plausible approach would be the oxidation of a suitably substituted precursor.

## Hypothetical Synthesis Workflow

The following diagram illustrates a potential, though unconfirmed, synthetic pathway for **5-Methoxy-3-methylphthalic acid**. This workflow is based on general reactions for the formation of phthalic acids from substituted xylenes and should be considered a theoretical model.

Caption: Hypothetical oxidation of 1-methoxy-2,3-dimethylbenzene to yield **5-Methoxy-3-methylphthalic acid**.

## Hypothetical Experimental Protocol:

A generalized procedure for a reaction of this nature would involve the following steps. This is a theoretical protocol and has not been validated for this specific compound.

- **Reaction Setup:** A solution of 1-methoxy-2,3-dimethylbenzene would be prepared in a suitable solvent, such as a mixture of pyridine and water, in a reaction vessel equipped with a reflux condenser and a stirrer.
- **Oxidation:** Potassium permanganate would be added portion-wise to the stirred solution at an elevated temperature. The reaction progress would be monitored by a suitable technique, such as thin-layer chromatography (TLC).
- **Workup:** Upon completion of the reaction, the excess potassium permanganate would be quenched, for example, with a reducing agent like sodium bisulfite. The manganese dioxide byproduct would be removed by filtration.
- **Isolation and Purification:** The filtrate would be acidified to precipitate the crude **5-Methoxy-3-methylphthalic acid**. The solid product would then be collected by filtration and purified, for instance, by recrystallization from an appropriate solvent system.

## Potential Applications in Research and Drug Development

The specific applications of **5-Methoxy-3-methylphthalic acid** in drug discovery and development are not extensively reported. However, phthalic acid derivatives are a class of compounds with diverse biological activities and are used as scaffolds in medicinal chemistry. The substituents on the aromatic ring, a methoxy and a methyl group, can influence the molecule's polarity, metabolic stability, and binding interactions with biological targets.

Given its structure, potential areas of investigation could include its use as a building block in the synthesis of more complex molecules with potential therapeutic activities. Without published biological data, its role remains speculative.

## Conclusion

**5-Methoxy-3-methylphthalic acid** is a known chemical compound that is commercially available. However, there is a notable absence of detailed scientific literature regarding its discovery, historical context, and validated experimental protocols for its synthesis and characterization. This lack of information presents a challenge for researchers and drug development professionals. The information provided herein is a compilation of the limited data available from chemical suppliers and a theoretical framework for its synthesis based on established chemical principles. Further research and publication are necessary to build a comprehensive technical understanding of this compound.

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## References

- 1. scbt.com [scbt.com]
- 2. 3-Methoxy-5-methyl-4-nitrophthalic acid | C<sub>10</sub>H<sub>9</sub>NO<sub>7</sub> | CID 610050 - PubChem [pubchem.ncbi.nlm.nih.gov]
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